

Personal protective equipment for handling SR 11302

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Compound of Interest

Compound Name: SR 11302

Cat. No.: B1662608

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Essential Safety and Handling Guide for SR 11302

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for the activator protein-1 (AP-1) inhibitor, **SR 11302**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

While **SR 11302** is not classified as a hazardous substance or mixture, standard laboratory safety protocols should be strictly followed.^[1] Retinoids as a class of compounds warrant careful handling to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable. Consult your institution's safety guidelines and the glove manufacturer's compatibility chart.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling SR 11302 in solid or solution form.
Body Protection	Laboratory coat	A standard lab coat is required to protect against accidental spills.
Respiratory Protection	Not generally required	Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols. [1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **SR 11302** is fundamental to its safe handling and use in experimental settings.

Property	Value
Molecular Formula	C ₂₆ H ₃₂ O ₂
Molecular Weight	376.53 g/mol [1]
Appearance	Solid Powder
CAS Number	160162-42-5 [1]

Solubility Data

Proper solubilization is critical for experimental success and safety. Use the following information as a guide for preparing stock solutions.

Solvent	Solubility
DMSO	10 mg/mL
DMF	20 mg/mL
Ethanol	0.5 mg/mL
DMF:PBS (pH 7.2) (1:2)	0.33 mg/mL

Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential to prevent contamination and degradation of **SR 11302**.

Handling Protocol:

- Preparation: Before handling, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and reagents.
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in Section 1.
- Weighing: If working with the solid form, carefully weigh the required amount in a designated weighing boat or on weighing paper. Avoid creating dust.
- Solubilization: Add the appropriate solvent to the solid to achieve the desired concentration. If necessary, sonication can be used to aid dissolution.
- Use in Experiments: Handle solutions with care, avoiding splashes and aerosol generation.
- Post-Handling: After use, securely cap all containers. Clean the work area and any contaminated equipment. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

Storage Protocol:

- Short-term (days to weeks): Store at 0 - 4°C.
- Long-term (months to years): For maximum stability, store at -20°C.[2]
- Stock Solutions: Store stock solutions at -80°C and use within 6 months.[3]
- General: Keep the container tightly sealed in a dry, dark, and well-ventilated area.[2] Protect from light.[3]

Disposal Plan

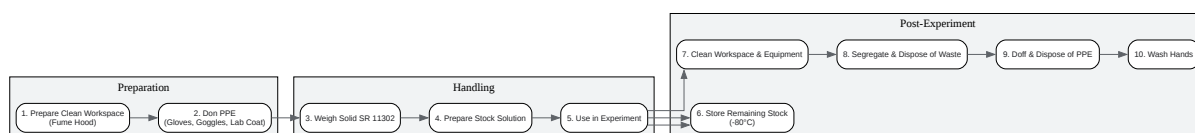
As **SR 11302** is not classified as hazardous, disposal procedures for non-hazardous chemical waste should be followed. However, it is imperative to consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines.

General Disposal Guidelines:

- Segregation: Keep **SR 11302** waste separate from hazardous waste to avoid unnecessary disposal costs.[4]
- Solid Waste:
 - Place uncontaminated, empty containers in the regular trash after defacing the label.
 - For small quantities of solid **SR 11302**, consult your EHS for guidance. Some institutions may permit disposal in the regular trash, while others may require it to be collected as chemical waste.
- Liquid Waste:
 - Do not pour concentrated solutions of **SR 11302** down the drain.
 - Aqueous solutions of non-hazardous materials may be permissible for drain disposal in some localities, but always check with your institution's EHS first.[5]
 - Collect liquid waste containing **SR 11302** in a clearly labeled, sealed container for disposal through your institution's chemical waste program.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **SR 11302** in a laboratory setting, from initial preparation to final disposal.



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Caption: Procedural workflow for the safe handling of **SR 11302**.

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